

# Essential Guide to the Proper Disposal of Fmoc-Tyr(2-Br-Z)-OH

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## Compound of Interest

Compound Name: **Fmoc-Tyr(2-Br-Z)-OH**

Cat. No.: **B557363**

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive, step-by-step guide to the safe handling and disposal of **Fmoc-Tyr(2-Br-Z)-OH**, ensuring laboratory safety and regulatory compliance.

This document provides crucial safety and logistical information for the proper disposal of **Fmoc-Tyr(2-Br-Z)-OH**. Adherence to these procedures is vital for personal safety, environmental protection, and regulatory compliance. The information presented is based on established protocols for similar Fmoc-protected amino acids and general principles for handling halogenated organic compounds.

## I. Pre-Disposal Safety and Handling

Before beginning any disposal procedure, it is imperative to handle **Fmoc-Tyr(2-Br-Z)-OH** with the appropriate safety measures to minimize exposure and risk.

**Personal Protective Equipment (PPE):** A comprehensive list of required PPE is detailed in the table below. Always inspect PPE for integrity before use.

**Handling in a Ventilated Area:** All handling of solid **Fmoc-Tyr(2-Br-Z)-OH** should be conducted in a certified chemical fume hood to prevent the inhalation of fine particulates.

## II. Quantitative Data and Safety Summary

The following table summarizes key information for **Fmoc-Tyr(2-Br-Z)-OH**.

Property	Value	Source/Note
Chemical Name	N- $\alpha$ -(9-Fluorenylmethoxycarbonyl)-O-(2-bromobenzoyloxycarbonyl)-L-tyrosine	IUPAC
Abbreviation	Fmoc-Tyr(2-Br-Z)-OH	---
Molecular Formula	C <sub>32</sub> H <sub>26</sub> BrNO <sub>7</sub>	---
Molecular Weight	616.46 g/mol	<a href="#">[1]</a>
Appearance	White to off-white solid/powder	General observation for this class of compounds
Storage Temperature	2-8°C, protected from light and moisture	General recommendation for Fmoc-amino acids
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles	Standard laboratory practice
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Standard laboratory practice
Body Protection	Laboratory coat	Standard laboratory practice
Respiratory Protection	N95 or P1/P2 dust mask if handling outside a fume hood	Recommended to prevent inhalation of dust

### III. Step-by-Step Disposal Protocol

The proper disposal of **Fmoc-Tyr(2-Br-Z)-OH** and associated waste is critical. Under no circumstances should this chemical or its waste be disposed of in regular trash or down the drain.

#### 1. Solid Waste Disposal (Unused Reagent, Contaminated Materials):

- Segregation: Keep **Fmoc-Tyr(2-Br-Z)-OH** waste separate from other chemical waste streams to prevent unintended reactions.

- Collection: Carefully collect all solid waste, including unused or expired **Fmoc-Tyr(2-Br-Z)-OH**, contaminated weighing paper, spatulas, and disposable gloves, into a designated, sealable, and clearly labeled hazardous waste container.
- Labeling: The container must be labeled as "Hazardous Waste" and clearly indicate "**Fmoc-Tyr(2-Br-Z)-OH**" and any other identifiers required by your institution's environmental health and safety (EHS) department.
- Storage: Store the sealed hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials, until it is collected by a certified chemical waste disposal service.

## 2. Liquid Waste Disposal (Solutions and Rinsates):

- Collection: All solutions containing **Fmoc-Tyr(2-Br-Z)-OH** and rinsates from cleaning contaminated glassware should be collected in a designated, leak-proof, and chemically compatible container for liquid hazardous waste.
- Solvent Consideration: Depending on the solvent used, this waste may need to be segregated into halogenated or non-halogenated waste streams. Consult your institution's EHS guidelines for specific instructions.
- Labeling and Storage: As with solid waste, the liquid waste container must be clearly labeled as "Hazardous Waste" with the full chemical name and stored in a designated secure area.

## 3. Decontamination of Glassware and Surfaces:

- Rinsing: Glassware that has been in contact with **Fmoc-Tyr(2-Br-Z)-OH** should be triple-rinsed with a suitable solvent (e.g., acetone, methanol).
- Rinsate Collection: The rinsate from this cleaning process must be collected as liquid hazardous waste.
- Surface Cleaning: Work surfaces should be wiped down with a cloth dampened with an appropriate solvent, and the cleaning materials disposed of as solid hazardous waste.

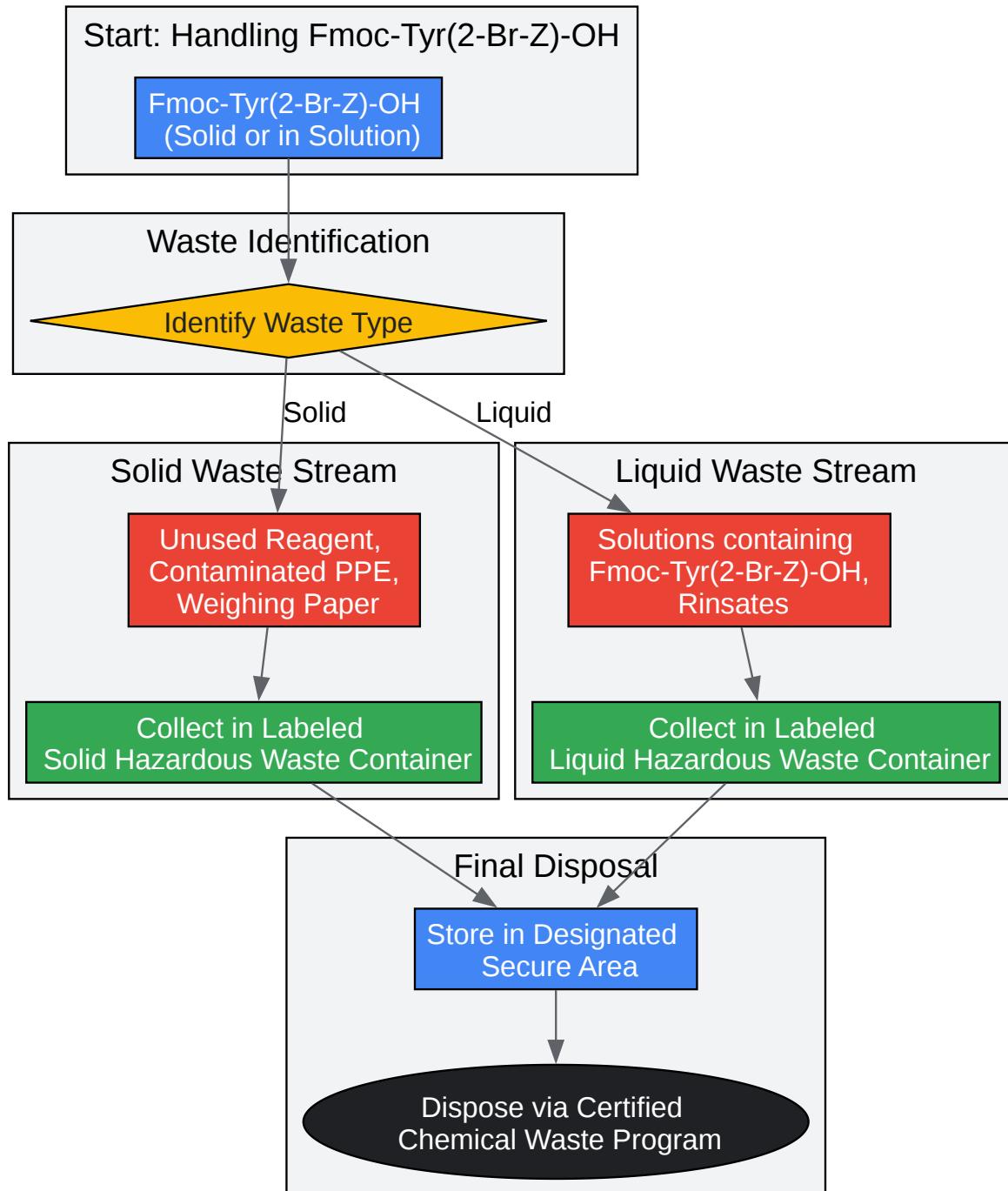
## 4. Spill Management:

- Small Spills: In the event of a small spill, carefully sweep up the solid material and place it into the designated solid hazardous waste container.
- Large Spills: For larger spills, follow your institution's emergency spill response procedures.
- Cleaning: The spill area should be decontaminated as described above, with all cleaning materials disposed of as hazardous waste.

## IV. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Fmoc-Tyr(2-Br-Z)-OH**.

## Fmoc-Tyr(2-Br-Z)-OH Disposal Workflow

[Click to download full resolution via product page](#)Caption: Disposal workflow for **Fmoc-Tyr(2-Br-Z)-OH**.

Disclaimer: The disposal procedures outlined above are based on general laboratory safety protocols and information available for similar compounds. It is essential to consult the specific Safety Data Sheet (SDS) for **Fmoc-Tyr(2-Br-Z)-OH** and to follow all local, state, and federal regulations, as well as your institution's specific environmental health and safety guidelines.

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## References

- 1. eCFR :: Appendix III to Part 268, Title 40 -- List of Halogenated Organic Compounds Regulated Under § 268.32 [ecfr.gov]
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